

Application Notes and Protocols for Orchinol Extraction from *Orchis militaris*

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Compound of Interest

Compound Name: *Orchinol*

Cat. No.: B1677456

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Orchinol is a dihydrophenanthrene, a class of secondary metabolites known for their antimicrobial and cytotoxic activities. It is notably produced by the military orchid, *Orchis militaris*, particularly in response to fungal infection, acting as a phytoalexin.^[1] The unique structure of **orchinol** makes it a compound of interest for phytochemical and pharmacological research. These application notes provide a detailed protocol for the extraction and purification of **orchinol** from *Orchis militaris* tubers, based on established methods for analogous compounds from other orchid species.

Data Presentation

Due to the limited availability of specific quantitative data for **orchinol** extraction from *Orchis militaris* in publicly accessible literature, the following tables present illustrative data based on typical yields for similar compounds from related species. These values should be considered as a general guideline.

Table 1: Illustrative Extraction Yield of **Orchinol** from *Orchis militaris* Tubers

Extraction Parameter	Value
Starting Material (Dry Weight)	500 g
Solvent	Chloroform
Crude Extract Yield	5.0 g
Crude Extract (% of Dry Weight)	1.0%
Purified Orchinol Yield	30 mg
Purified Orchinol (% of Crude Extract)	0.6%
Purified Orchinol (% of Dry Weight)	0.006%

Table 2: Comparison of Solvent Polarity and Illustrative **Orchinol** Yield

Solvent System	Polarity Index	Illustrative Crude Yield (%)	Illustrative Orchinol Purity in Crude Extract (%)
Hexane	0.1	0.5	0.2
Chloroform	4.1	1.0	0.6
Ethyl Acetate	4.4	1.2	0.5
Acetone	5.1	2.5	0.3
Ethanol	5.2	4.0	0.1
Methanol	6.6	5.5	0.1

Experimental Protocols

The following protocol is a comprehensive method for the extraction and purification of **orchinol** from *Orchis militaris* tubers.

Protocol 1: Solvent Extraction of Orchinol

1. Plant Material Preparation:

- Collect fresh, healthy tubers of *Orchis militaris*.
- Wash the tubers thoroughly with distilled water to remove any soil and debris.
- Slice the tubers into small pieces and freeze-dry (lyophilize) them to remove water without degrading the target compounds.
- Grind the lyophilized tubers into a fine powder using a laboratory mill.

2. Solvent Extraction:

- Weigh 500 g of the dried tuber powder and place it into a large flask.
- Add 2.5 L of chloroform to the flask (a 1:5 solid-to-solvent ratio).
- Macerate the mixture at room temperature for 48 hours with continuous stirring.
- After 48 hours, filter the mixture through Whatman No. 1 filter paper to separate the extract from the solid plant material.
- Repeat the extraction process on the plant residue two more times with fresh chloroform to ensure complete extraction.
- Combine all the chloroform extracts.

3. Concentration:

- Concentrate the combined chloroform extract under reduced pressure using a rotary evaporator at a temperature not exceeding 40°C.
- Continue the evaporation until a dark, viscous crude extract is obtained.

Protocol 2: Purification of Orchinol by Column Chromatography

1. Preparation of the Column:

- Use a glass column with a diameter of 5 cm and a length of 50 cm.
- Prepare a slurry of silica gel (60-120 mesh) in hexane.
- Pour the slurry into the column and allow it to pack under gravity, ensuring there are no air bubbles.
- Wash the packed column with hexane until the silica bed is stable.

2. Sample Loading:

- Dissolve 5 g of the crude chloroform extract in a minimal amount of chloroform.
- Adsorb this solution onto a small amount of silica gel.

- Allow the solvent to evaporate completely, resulting in a dry powder of the crude extract adsorbed onto the silica gel.
- Carefully load this powder onto the top of the prepared silica gel column.

3. Elution:

- Elute the column with a gradient of hexane and ethyl acetate.
- Start with 100% hexane.
- Gradually increase the polarity by increasing the percentage of ethyl acetate (e.g., 95:5, 90:10, 80:20 hexane:ethyl acetate).
- Collect fractions of 20 mL each.

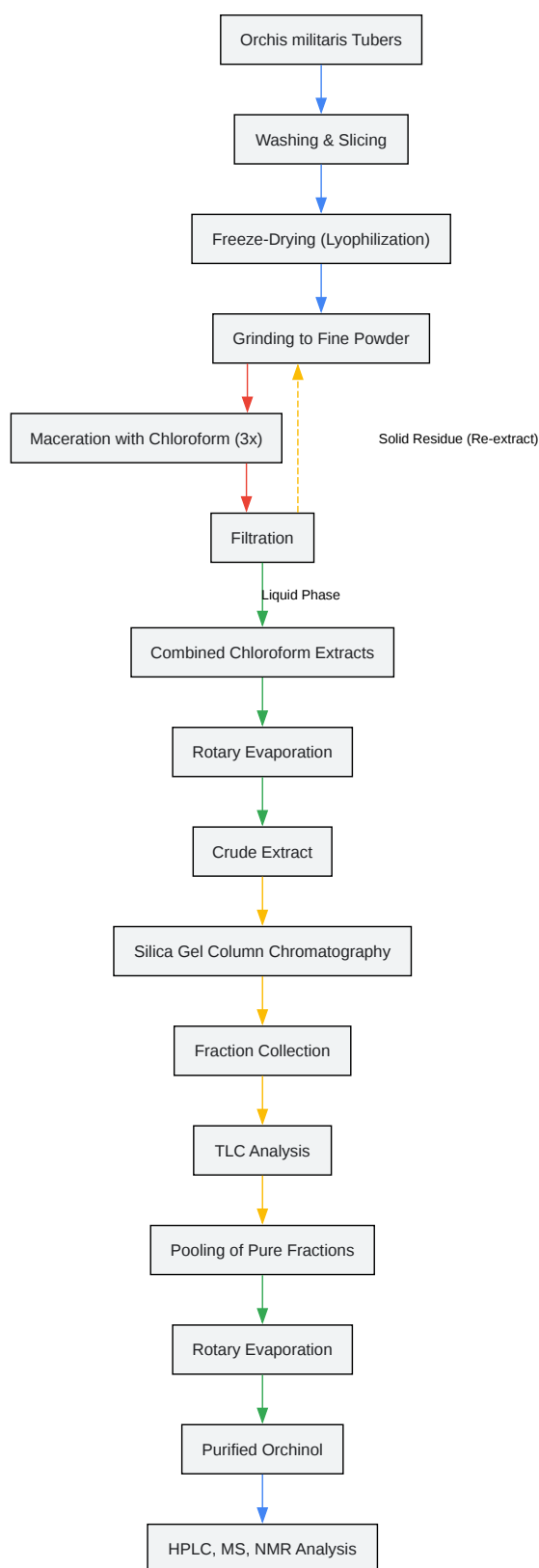
4. Fraction Analysis:

- Analyze the collected fractions using Thin Layer Chromatography (TLC).
- Spot a small amount of each fraction onto a silica gel TLC plate.
- Develop the TLC plate using a mobile phase of hexane:ethyl acetate (e.g., 7:3).
- Visualize the spots under UV light (254 nm and 366 nm) and by staining with a suitable reagent (e.g., anisaldehyde-sulfuric acid).
- Combine the fractions that show a spot corresponding to the R_f value of a pure **orchinol** standard.

5. Final Purification and Characterization:

- Concentrate the combined pure fractions using a rotary evaporator to obtain purified **orchinol**.
- Confirm the identity and purity of the isolated **orchinol** using analytical techniques such as High-Performance Liquid Chromatography (HPLC), Mass Spectrometry (MS), and Nuclear Magnetic Resonance (NMR) spectroscopy.

Mandatory Visualizations



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Caption: Workflow for the extraction and purification of **orchinol**.

Signaling Pathways:

The specific signaling pathways directly modulated by **orchinol** are not extensively documented in the current scientific literature. Further research is required to elucidate the molecular mechanisms and cellular targets of **orchinol**'s biological activities. Therefore, a diagram for signaling pathways cannot be provided at this time.

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References

- 1. Orchis militaris - Wikipedia [en.wikipedia.org]
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